

Recoflavone emollient properties in cosmetics

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Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

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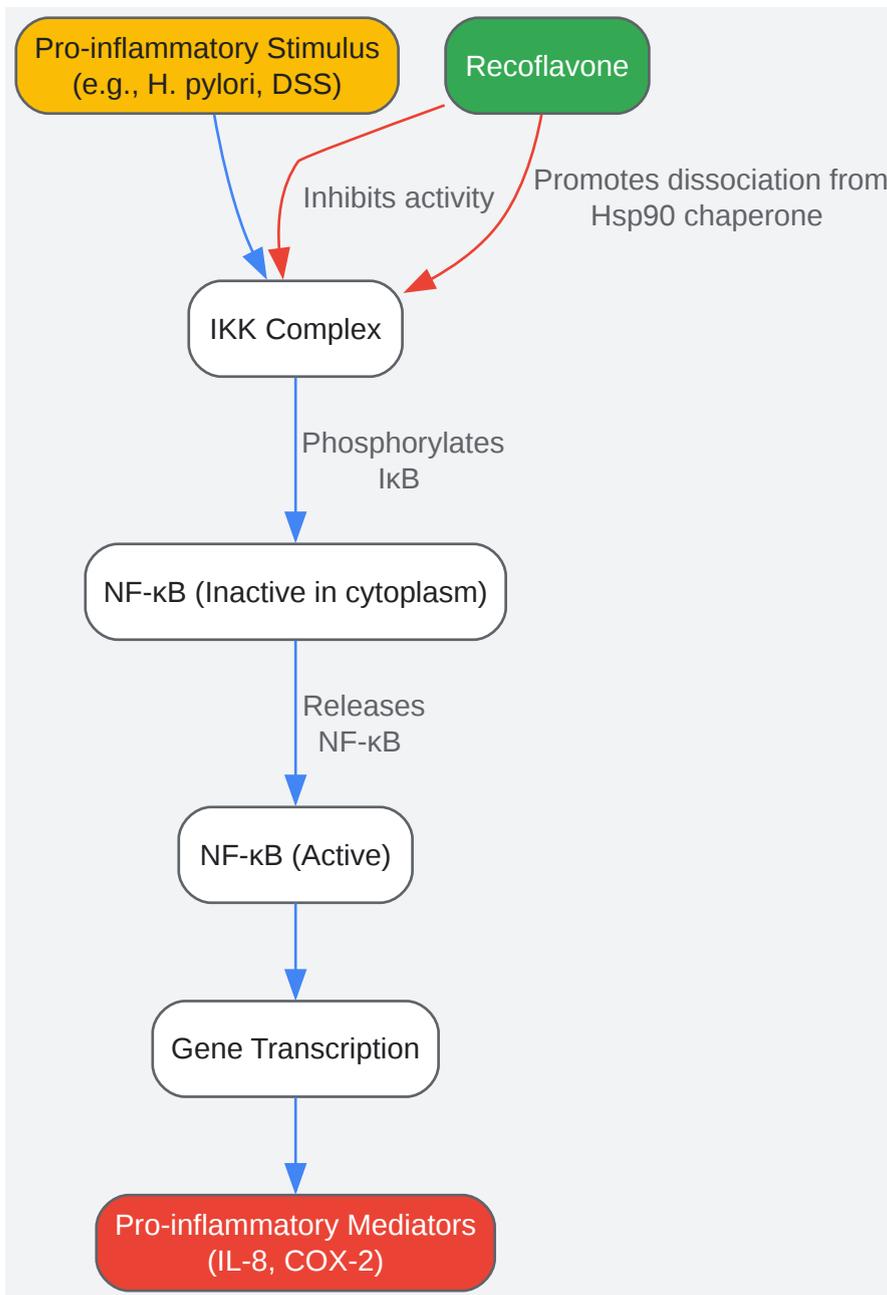
Mechanism of Action & Potential Applications

Recoflavone's primary mechanism involves modulating the **NF-κB signaling pathway**, a key regulator of inflammatory responses [1] [2]. This action underpins its potential in treating inflammatory skin conditions.

The table below summarizes its core mechanisms and resulting potential applications.

Mechanism of Action	Biological Effect	Potential Cosmetic/Dermatologic Application
NF-κB pathway inhibition [1] [2]	Reduction of pro-inflammatory cytokines; downregulation of inflammatory enzymes like COX-2 [2].	Anti-inflammatory formulations for sensitive skin, atopic dermatitis, and acne.
Stimulation of mucin secretion (MUC5AC) [2]	Enhancement of the protective glycoprotein layer on mucosal and skin surfaces.	Restoration of skin barrier function; ingredient for "emollients plus" [3].
Promotion of cell migration via mTOR pathway [2]	Acceleration of wound closure and tissue repair in gastric epithelial cells.	Skin rejuvenation and wound-healing formulations.

This mechanism can be visualized through the following signaling pathway:



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Proposed Research & Development Pathways

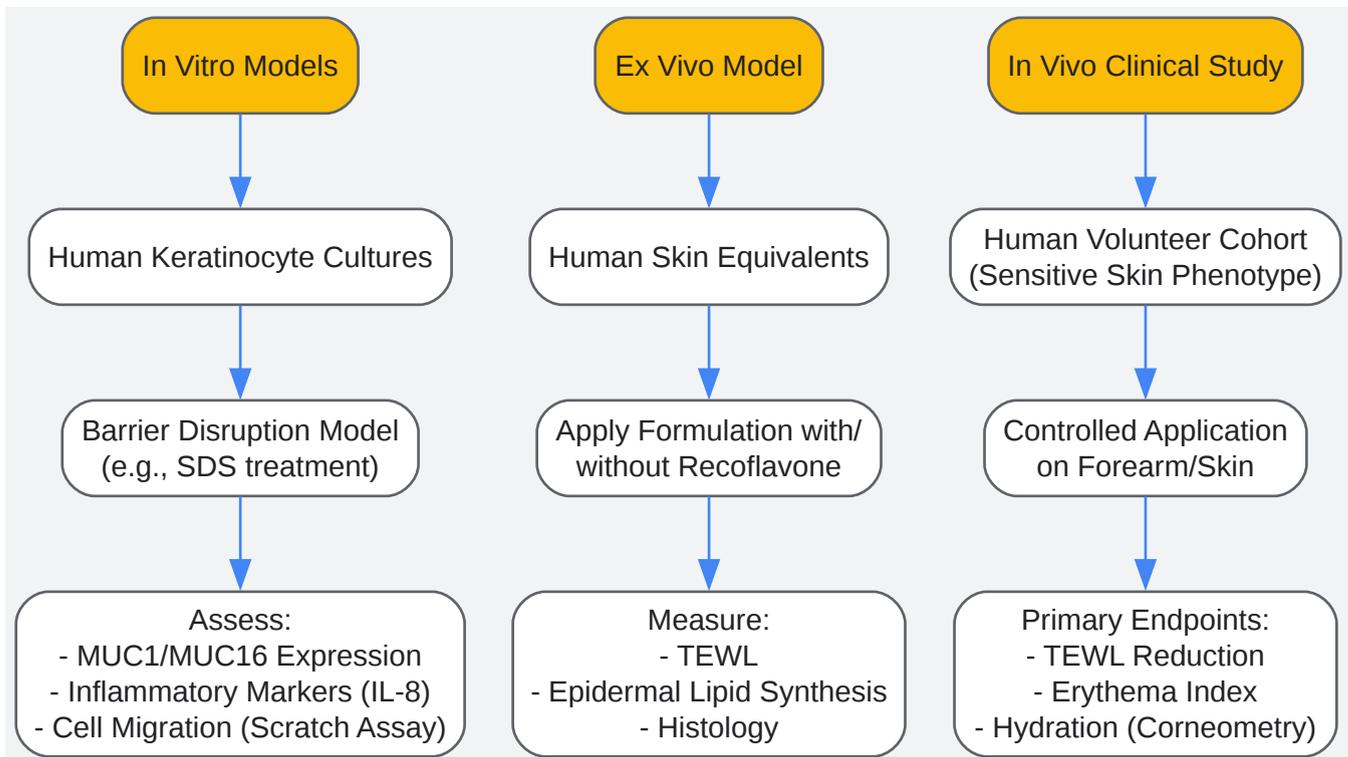
The known mechanisms of **Recoflavone** suggest several high-potential avenues for cosmetic and dermatologic R&D.

- **Anti-inflammatory "Emollients Plus" for Atopic Dermatitis (AD):**

- **Rationale:** The skin in AD is characterized by a compromised barrier and Th2-driven inflammation [3]. **Recoflavone's** NF-κB inhibition and barrier-enhancing effects align perfectly with the goals of modern "emollients plus," which are designed to go beyond simple moisturizing to actively repair the skin barrier and modulate inflammation [3].
 - **Proposed Vehicle:** Oil-in-water (O/W) creams or lotions containing niacinamide and physiological lipids (e.g., ceramides, sterols) to provide a synergistic barrier-restoring effect [3].
- **Skin Barrier Repair and Wound Healing Formulations:**
 - **Rationale:** The demonstrated promotion of gastric epithelial cell migration and wound healing via the mTOR pathway suggests potential for topical application in skin repair [2].
 - **Proposed Vehicle:** Hydrogels or semi-occlusive patches for targeted application on compromised skin, potentially combined with panthenol to support epidermal differentiation [3].

Experimental Workflow for Efficacy Validation

To validate **Recoflavone** for a new cosmetic application, such as barrier repair, a multi-stage experimental approach is recommended. The workflow for this testing strategy is outlined below.



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Key Considerations for Development

- **Safety and Toxicology:** While preclinical studies and clinical trials for ophthalmic and gastrointestinal use indicate a favorable safety profile [2], comprehensive dermal toxicity studies, including repeat insult patch testing (RIPT), are essential for topical cosmetic application.
- **Formulation Stability:** As a flavonoid derivative, **Recoflavone** may be susceptible to oxidative degradation. Formulations should include appropriate antioxidants and be packaged to limit light and air exposure to ensure long-term stability and efficacy [4].

I hope this structured overview provides a solid foundation for your research and development planning. Should you require further elaboration on any of these sections, please feel free to ask.

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References

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